

Technical Guide: Tri(O-tolyl)lead (CAS 201742-34-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tri(O-tolyl)lead*

Cat. No.: B11949935

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Disclaimer: Specific experimental data for **Tri(O-tolyl)lead** (CAS 201742-34-9) is not readily available in public literature. This guide provides the known identifying information for this specific compound and supplements it with general information for the broader class of triaryl organolead compounds.

Introduction

Tri(O-tolyl)lead, with the CAS number 201742-34-9, is an organolead compound. Organolead compounds are defined by the presence of at least one carbon-lead bond.^[1] While tetraethyllead was historically the most prominent organolead compound due to its use as a gasoline additive, the broader class of organolead compounds, including triaryl derivatives, remains a subject of academic interest.^[1] The chemistry of organolead compounds is characterized by the tetravalent nature of lead and a relatively weak carbon-lead bond, which influences their reactivity.^[1]

This technical guide summarizes the available physical data for **Tri(O-tolyl)lead** and provides a general overview of the synthesis, characterization, and safety considerations relevant to triaryl lead compounds.

Physical Data of **Tri(O-tolyl)lead**

Specific quantitative physical data for **Tri(O-tolyl)lead** is limited. The following table summarizes the available information.

| Property | Value | Source |
|-------------------|------------------------------------|---------|
| CAS Number | 201742-34-9 | ECHA[2] |
| Molecular Formula | C ₂₁ H ₂₂ Pb | ECHA[2] |
| Synonyms | Tris(2-methylphenyl)plumbane | ECHA[2] |

Note: Data such as melting point, boiling point, density, and solubility for **Tri(O-tolyl)lead** are not available in the reviewed literature.

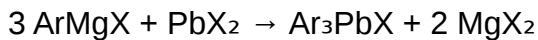
General Experimental Protocols for Triaryl Lead Compounds

While a specific protocol for the synthesis of **Tri(O-tolyl)lead** is not available, general methods for the synthesis of triaryl and other organolead compounds typically involve two main approaches.

3.1. Synthesis via Grignard Reagents

A common method for forming carbon-lead bonds is the reaction of a lead(II) halide, such as lead(II) chloride, with a Grignard reagent.[1] For the synthesis of a triaryl lead compound, an aryl magnesium halide would be used.

General Reaction Scheme:



Where Ar represents an aryl group and X represents a halide.

Illustrative Protocol Steps:

- **Grignard Reagent Formation:** An aryl halide (e.g., 2-bromotoluene) is reacted with magnesium turnings in an anhydrous ether solvent (e.g., diethyl ether or tetrahydrofuran)

under an inert atmosphere (e.g., nitrogen or argon) to form the corresponding Grignard reagent (o-tolylmagnesium bromide).

- Reaction with Lead(II) Halide: A solution or suspension of a lead(II) halide (e.g., lead(II) chloride) in an appropriate anhydrous solvent is prepared in a separate reaction vessel under an inert atmosphere.
- Addition: The prepared Grignard reagent is slowly added to the lead(II) halide mixture, typically at a controlled temperature.
- Quenching and Work-up: After the reaction is complete, it is carefully quenched, often with an aqueous solution of ammonium chloride. The product is then extracted into an organic solvent.
- Purification: The crude product is purified using standard techniques such as recrystallization or column chromatography.

3.2. Synthesis via Arylation with Lead Tetraacetate

Another method involves the direct arylation of an aromatic compound with lead tetraacetate. This reaction proceeds via an electrophilic aromatic substitution mechanism.[\[1\]](#)

General Reaction Scheme:



Where ArH is an aromatic hydrocarbon and OAc is an acetate group.

Illustrative Protocol Steps:

- Reaction Setup: The aromatic substrate (e.g., toluene) is dissolved in a suitable solvent.
- Addition of Lead Tetraacetate: Lead tetraacetate is added to the solution. The reaction may be facilitated by the presence of a catalyst or a co-solvent.
- Reaction Conditions: The mixture is stirred at a specific temperature for a set period to allow the reaction to proceed.

- Work-up and Purification: The reaction mixture is worked up to isolate the crude product, which is then purified by methods such as crystallization.

General Characterization of Organolead Compounds

The characterization of organometallic compounds like **Tri(O-tolyl)lead** relies on a variety of spectroscopic and analytical techniques to confirm the structure and purity.[3][4]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are fundamental for elucidating the organic framework of the molecule.[3] For lead-containing compounds, ^{207}Pb NMR can also be a powerful tool for providing direct information about the lead center.
- X-ray Crystallography: Single-crystal X-ray diffraction provides definitive structural information, including bond lengths and angles in the solid state.[3]
- Mass Spectrometry (MS): MS is used to determine the molecular weight and can provide information about the isotopic distribution of lead, aiding in the confirmation of the elemental composition.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify characteristic vibrations of the organic ligands attached to the lead atom.

General Toxicity and Safety of Organolead Compounds

Organolead compounds are known for their significant toxicity.[1] Alkyl lead compounds, in particular, are established neurotoxins.[5] While the specific toxicity of **Tri(O-tolyl)lead** is not documented, it should be handled with extreme caution as with all organolead compounds.

Key Hazards:

- Neurotoxicity: Organolead compounds can have severe effects on the central nervous system.[6]

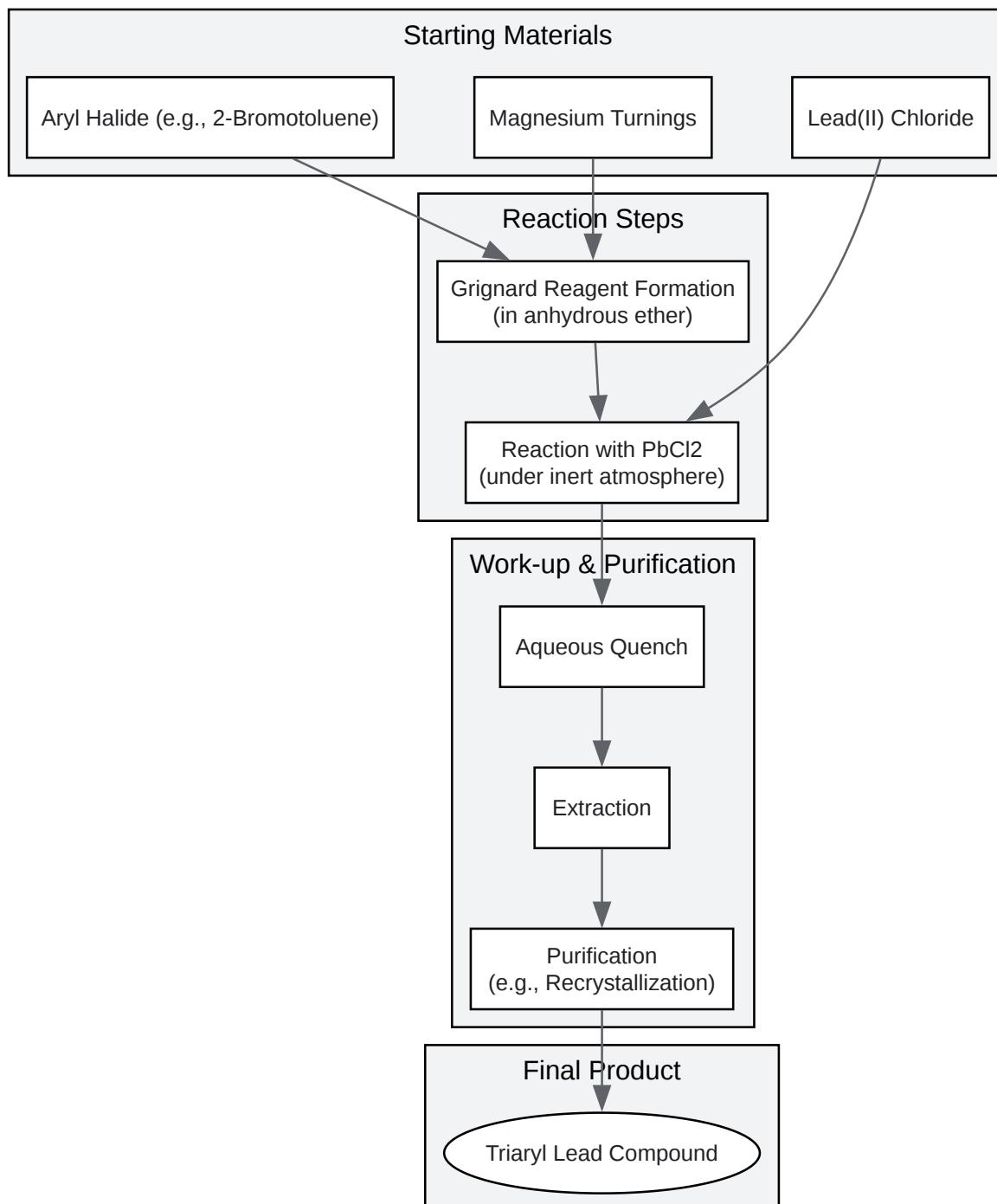
- General Toxicity: These compounds are generally more toxic than their inorganic lead counterparts.^[7] Acute toxicity can result from their irritating properties to mucous membranes.^[8]

Handling and Safety Precautions:

- Engineering Controls: Work with organolead compounds should be conducted in a well-ventilated fume hood.
- Personal Protective Equipment (PPE): Appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles, must be worn at all times.
- Inert Atmosphere: Due to the potential reactivity of the C-Pb bond, synthesis and handling may require an inert atmosphere (nitrogen or argon).
- Waste Disposal: All waste containing organolead compounds must be disposed of as hazardous chemical waste according to institutional and governmental regulations.

Visualization of a General Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of a triaryl lead compound via a Grignard reaction.

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Caption: General workflow for the synthesis of a triaryl lead compound.

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- To cite this document: BenchChem. [Technical Guide: Tri(O-tolyl)lead (CAS 201742-34-9)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b11949935#tri-o-tolyl-lead-cas-201742-34-9-physical-data>

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